

Application Guide: Triafamone and Ethoxysulfuron Co-formulation

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Compound of Interest

Compound Name: *Triafamone*

Cat. No.: *B1683233*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide on the application of the **triafamone** and ethoxysulfuron co-formulation, a selective post-emergence herbicide. The information is compiled from various scientific studies and technical sheets to support research and development activities.

Introduction

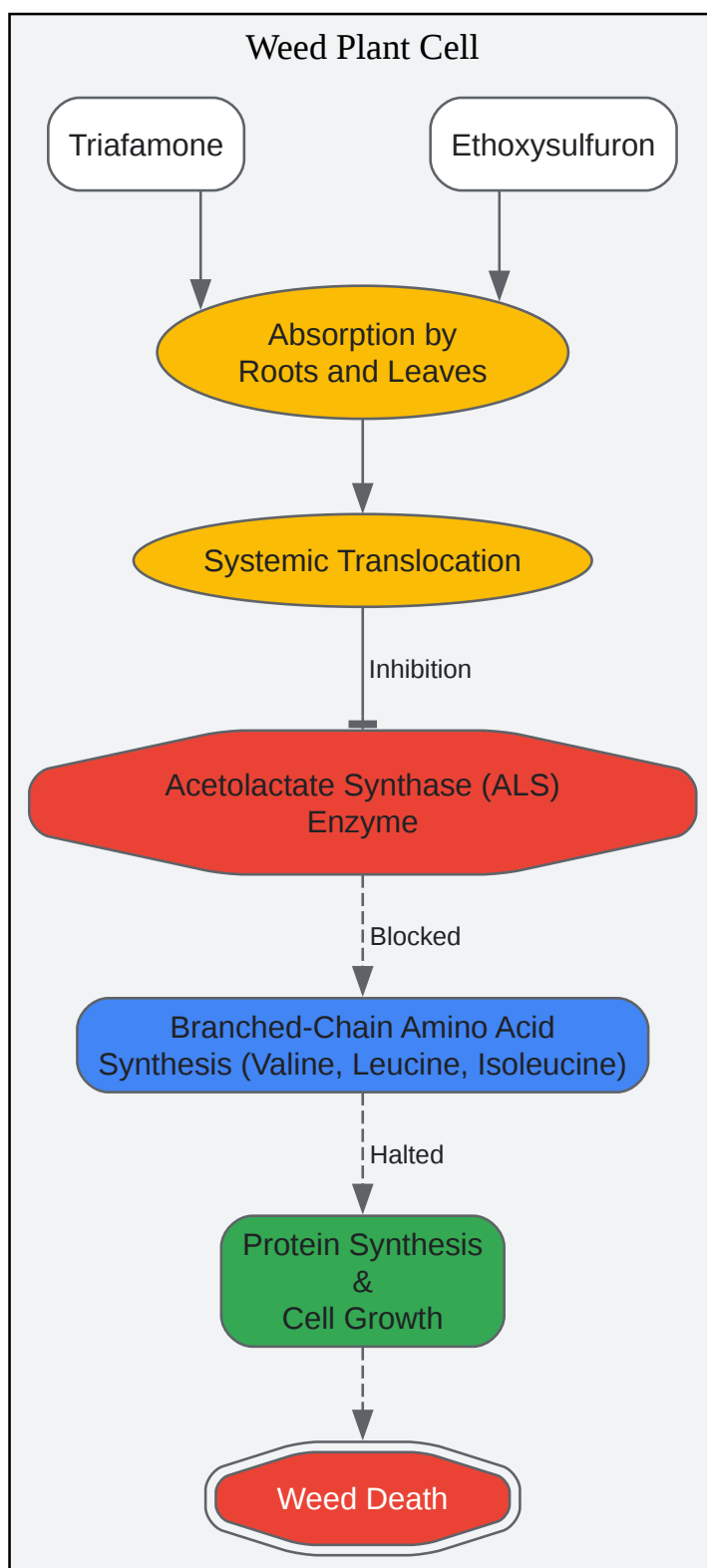
The co-formulation of **triafamone** and ethoxysulfuron is a widely used herbicide, particularly in rice cultivation, for the effective control of a broad spectrum of weeds, including grasses, sedges, and broadleaf species.^{[1][2][3]} This combination of two active ingredients with a similar mode of action provides synergistic effects, leading to enhanced weed control. **Triafamone**, a sulfonanilide, and ethoxysulfuron, a sulfonylurea, both function as acetolactate synthase (ALS) inhibitors.^{[2][4][5]}

Physicochemical Properties and Formulation

- Active Ingredients: **Triafamone** (20%) and Ethoxysulfuron (10%)
- Formulation Type: Water-dispersible Granule (WG)^{[1][2][3]}
- Appearance: Powder form, easy to mix and use.^[1]

Mode of Action

Both **triafamone** and ethoxysulfuron are systemic herbicides that are absorbed through the leaves and roots of the target weeds.^{[4][6][7]} Once absorbed, they translocate within the plant to the sites of action. The primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme.^{[2][4][5]} ALS is a key enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine), which are essential for protein synthesis and cell growth. By inhibiting ALS, the herbicide combination halts the growth of susceptible weeds, leading to their death.^{[2][4]}



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Caption: Mode of Action of **Triafamone** and Ethoxysulfuron.

Application Recommendations

Target Crops

The primary target crop for this co-formulation is rice (*Oryza sativa*), including transplanted and direct-seeded varieties.[\[2\]](#)[\[4\]](#)

Target Weeds

This herbicide formulation provides broad-spectrum control against various weeds.

Table 1: Spectrum of Controlled Weeds

Weed Type	Species
Grasses	Echinochloa colona (Jungle Rice) [1] [2] [4] , Echinochloa crus-galli (Barnyard Grass) [1] [2] [4] , Leptochloa chinensis [8]
Sedges	Cyperus rotundus (Purple Nutsedge) [2] [4] , Cyperus difformis (Smallflower Umbrella Sedge) [2] [4] [8] , Fimbristylis miliacea [2] [4] [8]
Broadleaf Weeds	Marsilea quadrifolia (Water Clover) [2] , Digera arvensis (False Amaranth) [2] , Commelina benghalensis (Benghal Dayflower) [2] , Ammannia baccifera [8] , Ludwigia parviflora [8]

Dosage and Timing

- Application Rate: 90 g of the formulated product per acre is a commonly recommended dosage.[\[1\]](#)[\[2\]](#) For research purposes, rates of 52.5, 60, and 67.5 g/ha have been evaluated.
[\[8\]](#)
- Application Timing: Apply as a post-emergence herbicide when weeds are at the 2 to 4 leaf stage, which typically corresponds to 10-15 days after planting or transplanting.[\[2\]](#)
- Water Management: For optimal results, drain the field before application to expose the weeds. Maintain soil moisture for the next 10 days after spraying.[\[2\]](#)[\[4\]](#)

Efficacy Data from Field Trials

The following tables summarize data from a field experiment conducted to evaluate the bio-efficacy of **triafamone** + ethoxysulfuron in transplanted rice.

Table 2: Effect of **Triafamone** + Ethoxysulfuron on Weed Density and Dry Weight

Treatment	Dose (g/ha)	Weed Density (No./m ²)	Weed Dry Weight (g/m ²)	Weed Control Efficiency (%)
Triafamone + Ethoxysulfuron	52.5	1.3 (Grassy), 2.5 (Broadleaf)	0.4 (Grassy), 0.6 (Broadleaf)	>85
Triafamone + Ethoxysulfuron	60	1.3 (Grassy), 2.0 (Broadleaf)	0.4 (Grassy), 0.6 (Broadleaf)	>90
Triafamone + Ethoxysulfuron	67.5	0.7 (Grassy), 1.8 (Broadleaf)	0.0 (Grassy), 0.2 (Broadleaf)	>95
Weed Free Check	-	0	0	100
Untreated Check	-	15.3 (Grassy), 12.5 (Broadleaf)	18.2 (Grassy), 10.5 (Broadleaf)	0

Data adapted from a study on transplanted rice.[8]

Table 3: Effect of **Triafamone** + Ethoxysulfuron on Rice Yield

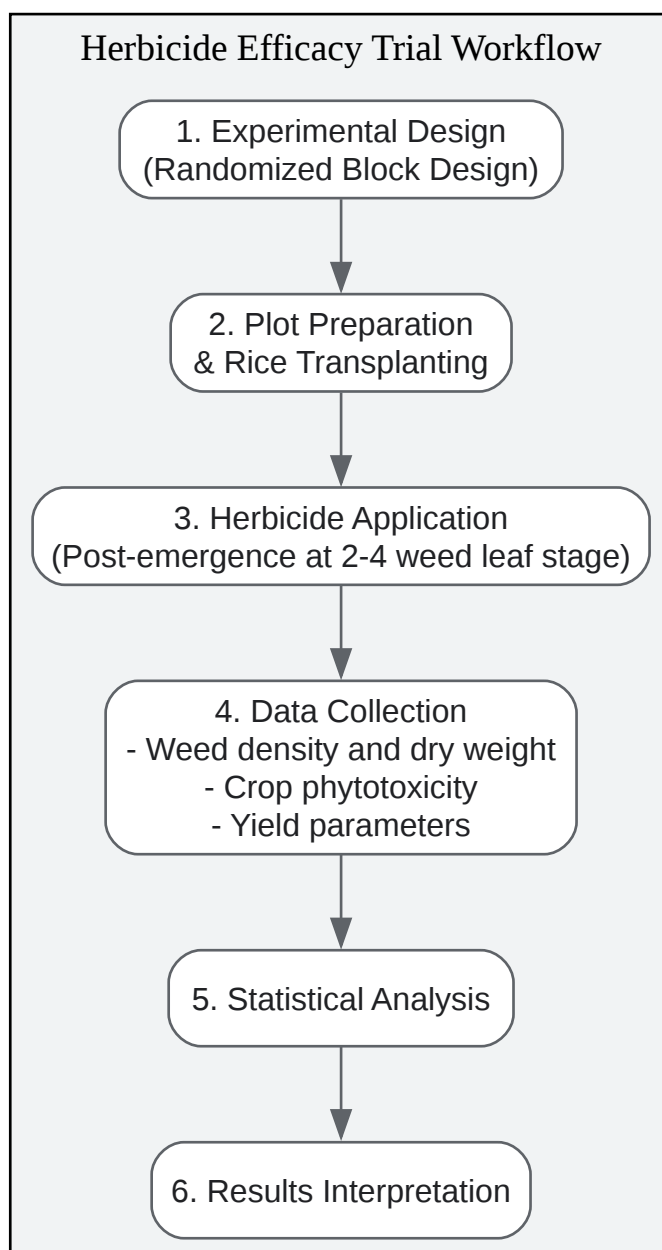
Treatment	Dose (g/ha)	Grain Yield (t/ha)
Triafamone + Ethoxysulfuron	52.5	5.8
Triafamone + Ethoxysulfuron	60	6.08 - 7.06
Triafamone + Ethoxysulfuron	67.5	6.1 - 7.1
Weed Free Check	-	6.2 - 7.2
Untreated Check	-	3.5 - 4.2

Data compiled from multiple studies.[8]

Experimental Protocols

Protocol for Evaluating Herbicide Efficacy in Transplanted Rice

This protocol is based on methodologies reported in field studies.[8]



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Caption: Workflow for a Herbicide Efficacy Trial.

1. Experimental Design:

- The experiment should be laid out in a Randomized Block Design (RBD) with at least three replications.[8]
- Treatments should include different doses of the **triafamone** + ethoxysulfuron co-formulation, a weed-free check (manual weeding), and an untreated (weedy) check.[8]

2. Plot Preparation and Crop Establishment:

- Prepare the experimental plots with standard agronomic practices for transplanted rice.
- Transplant rice seedlings at the appropriate age and spacing.

3. Herbicide Application:

- Apply the herbicide treatments at the post-emergence stage, when the majority of weeds are at the 2-4 leaf stage (approximately 15 days after transplanting).[8]
- Use a calibrated sprayer with a suitable nozzle (e.g., flood jet or flat fan) to ensure uniform coverage.[4]
- The recommended spray volume is 300 liters per hectare.[8][9]

4. Data Collection:

- Weed Data: Record weed density (number of weeds per square meter) and weed dry weight at periodic intervals after application.
- Crop Phytotoxicity: Visually assess the crop for any phytotoxicity symptoms such as yellowing, stunting, or scorching at regular intervals.[8]
- Yield and Yield Components: At maturity, harvest the crop from a designated net plot area to determine grain yield, straw yield, and other relevant yield parameters.

5. Statistical Analysis:

- Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the significance of treatment effects.

Crop Safety and Residual Effects

- Crop Safety: Studies have shown that the **triafamone** and ethoxysulfuron co-formulation is safe for transplanted rice, with no significant phytotoxicity observed even at double the recommended dose.[\[8\]](#)[\[10\]](#)
- Residual Effects: No significant residual phytotoxicity has been reported on succeeding crops like wheat when the herbicide is applied at the recommended rates in rice.[\[8\]](#)

Resistance Management

As both active ingredients are ALS inhibitors, continuous and sole reliance on this herbicide may lead to the development of herbicide-resistant weed biotypes. To mitigate this risk, it is advisable to:

- Rotate with herbicides having different modes of action.
- Integrate non-chemical weed management practices such as cultural and mechanical methods.

Tank Mixing

- Before tank-mixing with other pesticides, a compatibility test (jar test) should be performed to ensure physical compatibility.[\[11\]](#)[\[12\]](#)
- When preparing a tank mix, add the water-dispersible granules of **triafamone** and ethoxysulfuron to the spray tank first and ensure they are fully dispersed before adding other products.[\[13\]](#)
- Always consult the labels of all products to be tank-mixed for specific instructions and restrictions.[\[13\]](#)

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, masks, and protective clothing, during handling and application.[2]
- Avoid contact with skin and eyes, and do not inhale the spray mist.
- Store the product in a cool, dry place, away from children and animals.[1]

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